

Propylthiouracil-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Propylthiouracil-d5*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals on the Commercial Sourcing and Technical Application of **Propylthiouracil-d5**.

This technical guide provides a comprehensive overview of **Propylthiouracil-d5** (PTU-d5), a deuterated analog of Propylthiouracil (PTU). It is primarily intended for use as an internal standard in analytical and pharmacokinetic research.^{[1][2]} The stable isotope labeling improves the accuracy of mass spectrometry and liquid chromatography methods, enabling precise quantification of Propylthiouracil in biological samples.^[1] This document details commercial suppliers, quantitative specifications, and key experimental applications.

Commercial Suppliers and Specifications

Propylthiouracil-d5 is available from several specialized chemical suppliers. The following table summarizes key quantitative data for easy comparison.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity / Isotopic Enrichment
Veeprho	1189423-94-6	C ₇ H ₅ D ₅ N ₂ OS	Not Specified	Not Specified
Simson Pharma	1189423-94-6	Not Specified	Not Specified	Certificate of Analysis provided
LGC Standards	1189423-94-6	Not Specified	Not Specified	High quality reference standard
Cayman Chemical	1189423-94-6	C ₇ H ₅ D ₅ N ₂ OS	175.3	≥99% deuterated forms (d ₁ -d ₅)
Biosynth	1189423-94-6	C ₇ H ₅ D ₅ N ₂ OS	175.26	Not Specified
Santa Cruz Biotechnology	1189423-94-6	C ₇ H ₅ D ₅ N ₂ OS	175.26	≥98%
MedChemExpress	1189423-94-6	Not Specified	Not Specified	Deuterium labeled Propylthiouracil

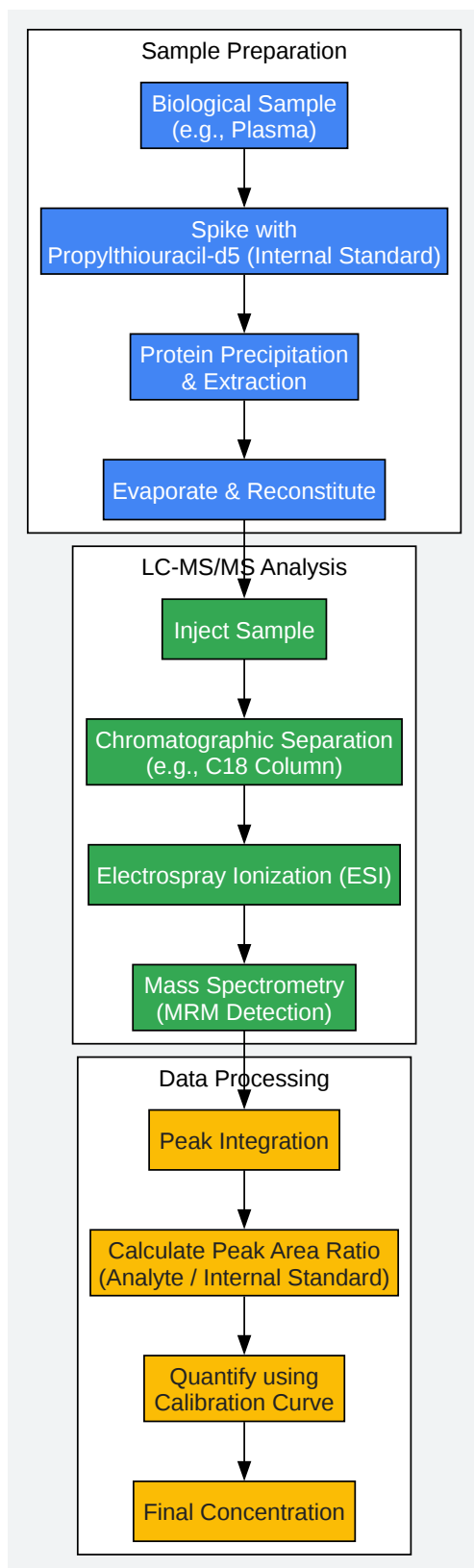
Note: All suppliers confirm the product is for research use only and not for human or veterinary use.[\[2\]](#)[\[3\]](#)

Core Application: Internal Standard for Mass Spectrometry

Propylthiouracil-d5 is most commonly utilized as an internal standard for the quantification of Propylthiouracil by gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS).[\[2\]](#) Its physical and chemical properties are nearly identical to the parent compound, but its increased mass allows it to be distinguished by a mass spectrometer. This co-elution with the analyte of interest allows for correction of variations during sample preparation and analysis, leading to highly accurate and precise quantification.

Experimental Workflow: LC-MS/MS Quantification of Propylthiouracil

The following diagram illustrates a typical workflow for the quantification of Propylthiouracil in a biological matrix (e.g., plasma, urine) using **Propylthiouracil-d5** as an internal standard.



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Caption: Workflow for quantifying Propylthiouracil using a deuterated internal standard.

Experimental Protocol: Quantification of Propylthiouracil and its Glucuronide Metabolite in Human Liver Microsomes by HPLC-MS/MS

This protocol is adapted from established methods for the simultaneous quantification of Propylthiouracil (PTU) and its major metabolite, PTU-N- β -D-glucuronide (PTU-GLU), and is essential for in vitro drug metabolism studies.^{[4][5][6]} **Propylthiouracil-d5** serves as the internal standard (IS) for PTU quantification.

1. Preparation of Standards and Quality Controls (QC)

- Prepare stock solutions of PTU, PTU-GLU, and PTU-d5 (IS) in a suitable solvent like methanol or DMSO.
- Create a series of calibration standards by spiking blank matrix (e.g., human liver microsome incubation buffer) with PTU and PTU-GLU to achieve a concentration range of 0.1 μ M to 50 μ M.^[5]
- Prepare QC samples at low, medium, and high concentrations (e.g., 0.5 μ M, 5 μ M, and 25 μ M).^[5]
- Spike all calibration standards and QC samples with a fixed concentration of the internal standard, PTU-d5 (e.g., 10 μ M).^[5]

2. Sample Preparation (Protein Precipitation)

- To 50 μ L of the microsomal incubation sample, standard, or QC, add 150 μ L of ice-cold acetonitrile containing the internal standard (PTU-d5).
- Vortex the mixture for 2 minutes to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean vial for analysis.

3. HPLC-MS/MS Conditions

- Chromatographic Column: ZORBAX Extend-C18 column (2.1 × 50 mm, 1.8 μm) or equivalent.^[5]
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Methanol or Acetonitrile.
- Gradient Elution: Implement a gradient to separate PTU, PTU-GLU, and the IS. An example might be:
 - 0-1 min: 5% B
 - 1-5 min: 5% to 95% B
 - 5-7 min: Hold at 95% B
 - 7-8 min: 95% to 5% B
 - 8-10 min: Hold at 5% B
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL.
- Ionization Mode: Electrospray Ionization (ESI) in negative mode.^{[4][5]}
- Detection: Multiple Reaction Monitoring (MRM).^{[4][5]}
 - Monitor specific precursor-to-product ion transitions for PTU, PTU-GLU, and PTU-d5.

4. Data Analysis

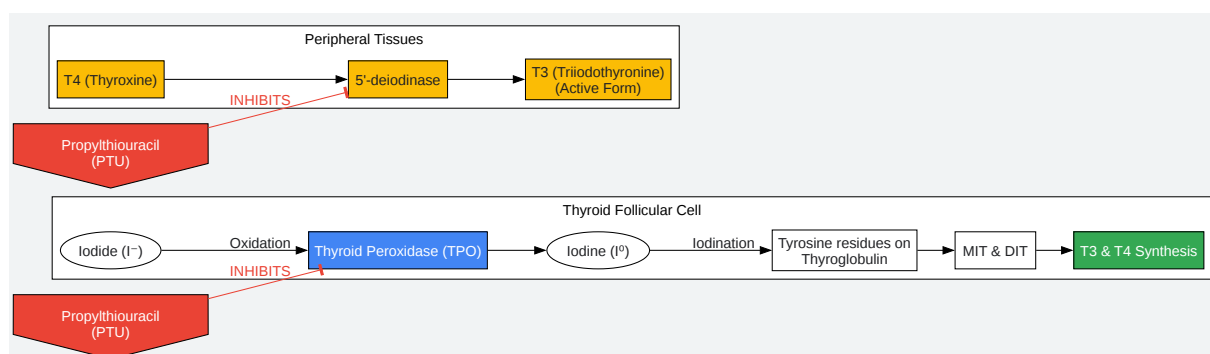
- Integrate the chromatographic peaks for each analyte and the internal standard.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios of the standards against their known concentrations.
- Determine the concentration of the analytes in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Mechanism of Action of Propylthiouracil

Propylthiouracil is an antithyroid drug from the thioamide family.^[2]^[7] Its primary mechanism involves inhibiting the production of thyroid hormones.^[8] It also has a secondary peripheral action.

- **Inhibition of Thyroid Peroxidase (TPO):** PTU binds to and inhibits TPO, the key enzyme in thyroid hormone synthesis. This prevents the oxidation of iodide (I^-) to iodine (I^0) and blocks the subsequent incorporation of iodine onto tyrosine residues of the thyroglobulin protein.^[7]^[9] This halts the formation of monoiodotyrosine (MIT) and diiodotyrosine (DIT), the precursors to thyroid hormones.^[8]
- **Inhibition of 5'-deiodinase:** Peripherally, PTU inhibits the enzyme 5'-deiodinase, which is responsible for converting thyroxine (T4) to the more potent triiodothyronine (T3).^[8]

The following diagram illustrates this inhibitory pathway.



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Caption: Mechanism of action of Propylthiouracil in thyroid hormone synthesis and metabolism.

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